

(R)-Leucic Acid: A Comprehensive Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: (R)-Leucic acid

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the solubility of **(R)-Leucic acid**, also known as (R)-2-hydroxy-4-methylpentanoic acid, in various organic solvents. Understanding the solubility of this chiral alpha-hydroxy acid is critical for its application in pharmaceutical formulations, chemical synthesis, and metabolic research. This document compiles available quantitative data, details relevant experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Quantitative Solubility Data

The solubility of a compound is a fundamental physical property that dictates its behavior in different solvent systems. The following tables summarize the available quantitative solubility data for **(R)-Leucic acid** and its racemic mixture, 2-hydroxyisocaproic acid. It is important to note that comprehensive experimental data across a wide range of organic solvents and temperatures is limited in publicly available literature.

Table 1: Solubility of 2-Hydroxyisocaproic Acid (Racemic Mixture) in Selected Organic Solvents

Solvent	Temperature (°C)	Solubility (mg/mL)	Molar Solubility (mol/L)
Dimethyl Sulfoxide (DMSO)	Not Specified	~ 11	~ 0.083
Dimethylformamide (DMF)	Not Specified	~ 12	~ 0.091
Ethanol	Not Specified	Slightly Soluble	Not Determined

Data sourced from publicly available product information sheets.[\[1\]](#)[\[2\]](#)

Table 2: Aqueous Solubility of 2-Hydroxyisocaproic Acid

Solvent System	Temperature (°C)	Solubility (mg/mL)	Molar Solubility (mol/L)
Phosphate-Buffered Saline (PBS, pH 7.2)	Not Specified	~ 5	~ 0.038
Water	25	82 g/L (82)	~ 0.62

Data sourced from publicly available product information sheets and chemical databases.[\[1\]](#)[\[2\]](#)
[\[3\]](#)

Experimental Protocols for Solubility Determination

Accurate determination of solubility is paramount for research and development. The following are detailed methodologies for two common and reliable experimental techniques for measuring the solubility of organic acids like **(R)-Leucic acid**.

Isothermal Saturation Method (Shake-Flask) Coupled with Gravimetric Analysis

This widely used and reliable method involves saturating a solvent with the solute at a constant temperature and then determining the concentration of the dissolved solute gravimetrically.

Materials and Equipment:

- **(R)-Leucic acid** (solid)
- Selected organic solvents (high purity)
- Analytical balance (± 0.1 mg accuracy)
- Thermostatic shaker bath or incubator
- Centrifuge
- Volumetric flasks
- Pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Drying oven

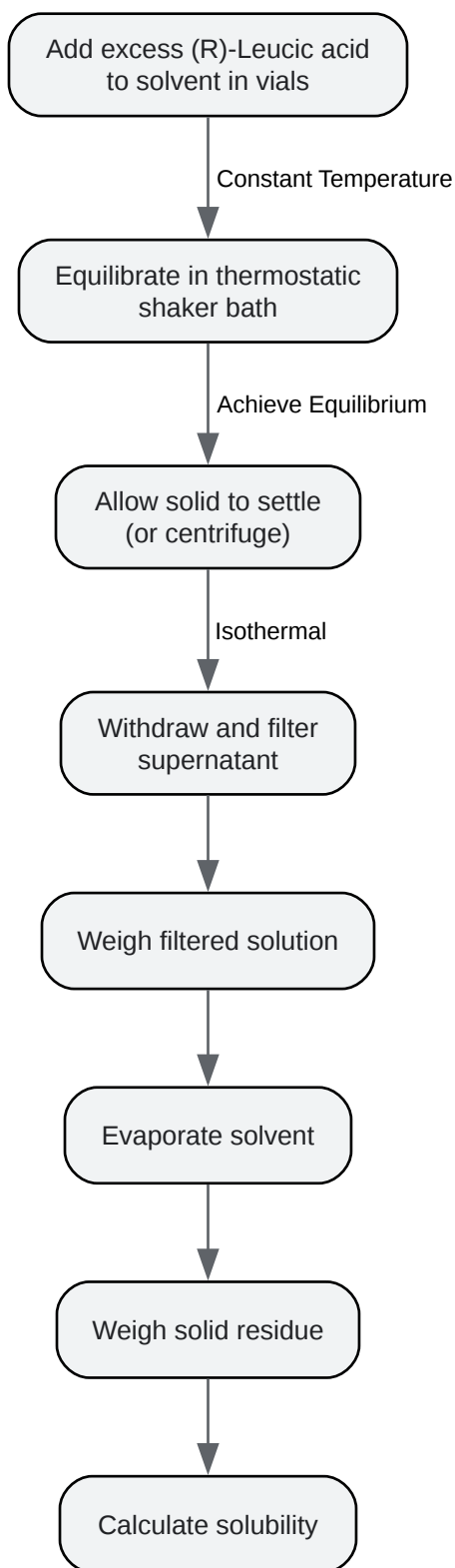
Procedure:

- **Sample Preparation:** Add an excess amount of solid **(R)-Leucic acid** to a series of vials, each containing a known volume of a specific organic solvent. The excess solid is crucial to ensure that saturation is reached.
- **Equilibration:** Seal the vials to prevent solvent evaporation and place them in a thermostatic shaker bath set to the desired temperature. Agitate the vials for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached. The time required for equilibration should be determined experimentally by taking measurements at different time points until the concentration of the solute in the solution remains constant.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the constant temperature for a sufficient time (e.g., 2-4 hours) to allow the undissolved solid to settle. For finer suspensions, centrifugation at the experimental temperature can be employed to achieve clear separation of the solid and liquid phases.

- **Sample Withdrawal and Filtration:** Carefully withdraw a known volume of the clear supernatant using a pre-heated or pre-cooled pipette to match the experimental temperature, preventing any temperature-induced precipitation or dissolution. Immediately filter the withdrawn sample through a syringe filter (e.g., 0.22 µm PTFE) into a pre-weighed, dry container.
- **Gravimetric Analysis:** Weigh the container with the filtered solution. Carefully evaporate the solvent under a gentle stream of inert gas or in a drying oven at a temperature below the decomposition point of **(R)-Leucic acid**. Once the solvent is completely removed, re-weigh the container with the solid residue.
- **Calculation of Solubility:** The solubility (S) is calculated using the following formula:

$$S \text{ (g/L)} = (\text{mass of residue (g)} / \text{volume of supernatant withdrawn (L)})$$

Diagram 1: Isothermal Saturation and Gravimetric Analysis Workflow



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Caption: Workflow for solubility determination using the isothermal saturation method with gravimetric analysis.

Isothermal Saturation Method with UV-Vis Spectroscopic Quantification

This method is suitable for compounds that possess a chromophore or can be derivatized to absorb ultraviolet or visible light. For a simple alpha-hydroxy acid like **(R)-Leucic acid**, which has a weak UV absorbance, derivatization might be necessary to enhance detection sensitivity. However, direct UV-Vis analysis at low wavelengths is also possible.

Materials and Equipment:

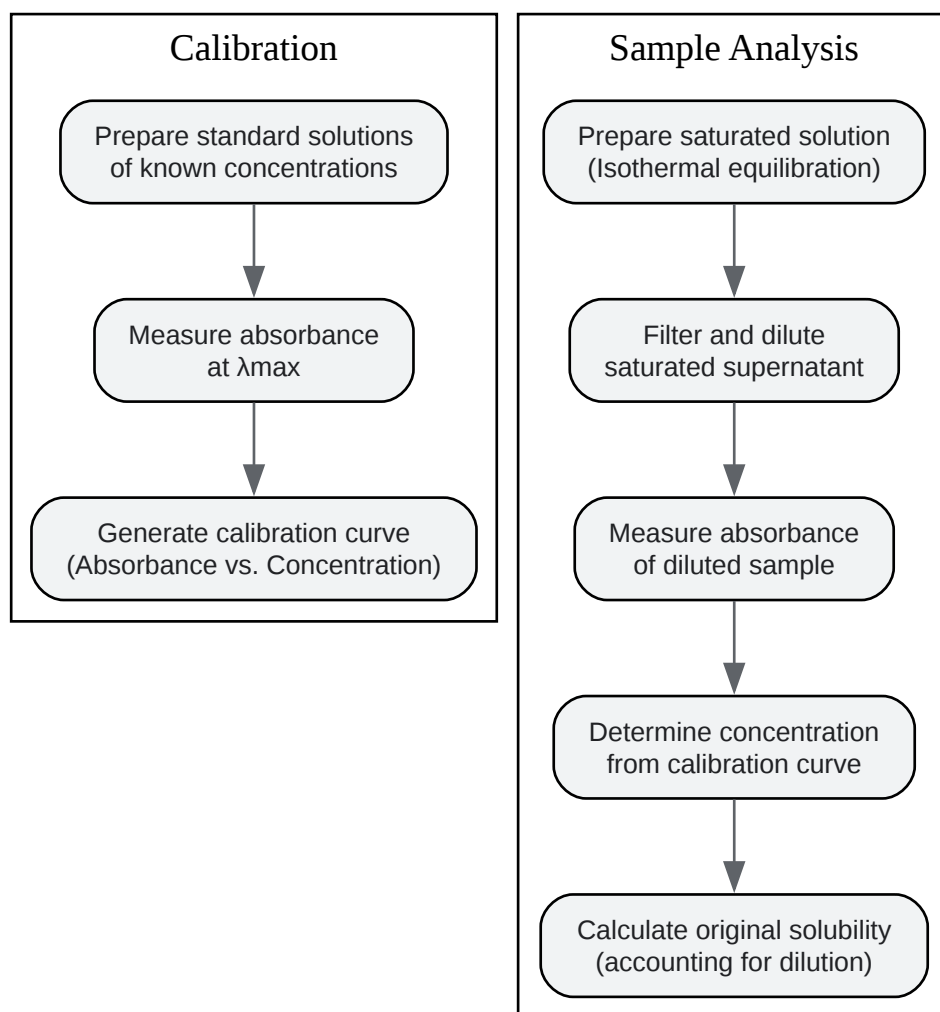
- Same as for the gravimetric method (steps 1-4).
- UV-Vis Spectrophotometer
- Quartz cuvettes
- Volumetric glassware for dilutions

Procedure:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of **(R)-Leucic acid** of known concentrations in the solvent of interest.
- **Generation of Calibration Curve:** Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}). Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should be linear in the concentration range of interest (Beer-Lambert Law).
- **Sample Preparation and Equilibration:** Follow steps 1-4 of the Isothermal Saturation Method (Section 2.1).
- **Sample Dilution:** After filtration, the saturated supernatant may need to be diluted with the same solvent to bring its concentration within the linear range of the calibration curve.

- Absorbance Measurement: Measure the absorbance of the diluted sample at the λ_{max} .
- Calculation of Solubility: Determine the concentration of the diluted sample from the calibration curve. The solubility of the original saturated solution is then calculated by multiplying the concentration by the dilution factor.

Diagram 2: UV-Vis Spectroscopy in Solubility Determination



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Caption: Workflow for solubility measurement using UV-Vis spectroscopy.

Factors Influencing the Solubility of (R)-Leucic Acid

The solubility of **(R)-Leucic acid** is influenced by several factors, primarily the chemical nature of the solvent and the temperature.

- **Polarity:** As a molecule with both a polar carboxylic acid group and a nonpolar isobutyl group, **(R)-Leucic acid** exhibits amphiphilic character. Its solubility is generally higher in polar protic and polar aprotic solvents that can engage in hydrogen bonding with the carboxylic acid and hydroxyl groups. Its solubility is expected to be lower in nonpolar solvents like hexane or toluene.
- **Temperature:** For most solid solutes, solubility in liquid solvents increases with temperature. This is because the dissolution process is often endothermic, and according to Le Chatelier's principle, an increase in temperature will favor the endothermic process, leading to higher solubility.
- **pH (in aqueous systems):** The solubility of **(R)-Leucic acid** in aqueous solutions is highly dependent on pH. In basic solutions, the carboxylic acid group will deprotonate to form the more soluble carboxylate anion. Conversely, in acidic solutions, the equilibrium will favor the less soluble protonated form.

Conclusion

This technical guide provides a summary of the currently available solubility data for **(R)-Leucic acid** and detailed protocols for its experimental determination. The limited availability of comprehensive quantitative data highlights an area for future research that would be highly beneficial for the scientific and industrial communities utilizing this compound. The provided experimental workflows offer a solid foundation for researchers to accurately determine the solubility of **(R)-Leucic acid** in various solvent systems tailored to their specific applications.

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